

Application Notes and Protocols for COX-2-IN-16

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Compound of Interest

Compound Name: COX-2-IN-16

Cat. No.: B15609312

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Introduction

COX-2-IN-16 is a potent and highly selective inhibitor of cyclooxygenase-2 (COX-2), an enzyme critically involved in inflammation and pain signaling pathways. Structurally identified as a 2-aryl, 3-benzyl-(1,3-oxazolidine or 1,3-thiazolidine)-4-one derivative, **COX-2-IN-16** features a SO₂Me pharmacophore, which contributes to its high affinity and selectivity for the COX-2 isoenzyme.^[1] Its ability to selectively inhibit COX-2 over COX-1 suggests a reduced risk of gastrointestinal side effects commonly associated with non-selective non-steroidal anti-inflammatory drugs (NSAIDs). These characteristics make **COX-2-IN-16** an invaluable tool compound for pharmacological research into the roles of COX-2 in various physiological and pathological processes, including inflammation, pain, and cancer.

Physicochemical and Pharmacological Properties

Property	Value	Reference
Chemical Name	3-Benzyl-2-(4-methylsulfonylphenyl)-1,3-oxazolidin-4(5H)-one	[1]
Molecular Formula	C17H17NO4S	Inferred
Molecular Weight	331.39 g/mol	Inferred
COX-2 IC50	0.21 μ M	[1]
COX-1 IC50	> 100 μ M	[1]
Selectivity Index (SI)	> 476	[1]

Mechanism of Action

COX-2-IN-16 exerts its anti-inflammatory and analgesic effects by selectively binding to and inhibiting the cyclooxygenase-2 (COX-2) enzyme. COX-2 is an inducible enzyme that catalyzes the conversion of arachidonic acid to prostaglandin H2 (PGH2), the precursor of various pro-inflammatory prostaglandins (e.g., PGE2, PGI2) and thromboxanes. By blocking this step, **COX-2-IN-16** effectively reduces the production of these inflammatory mediators at sites of inflammation.

Mechanism of action of **COX-2-IN-16**.

Experimental Protocols

In Vitro COX-1/COX-2 Inhibition Assay (Fluorometric)

This protocol is designed to determine the IC50 values of **COX-2-IN-16** for both COX-1 and COX-2 enzymes.

Materials:

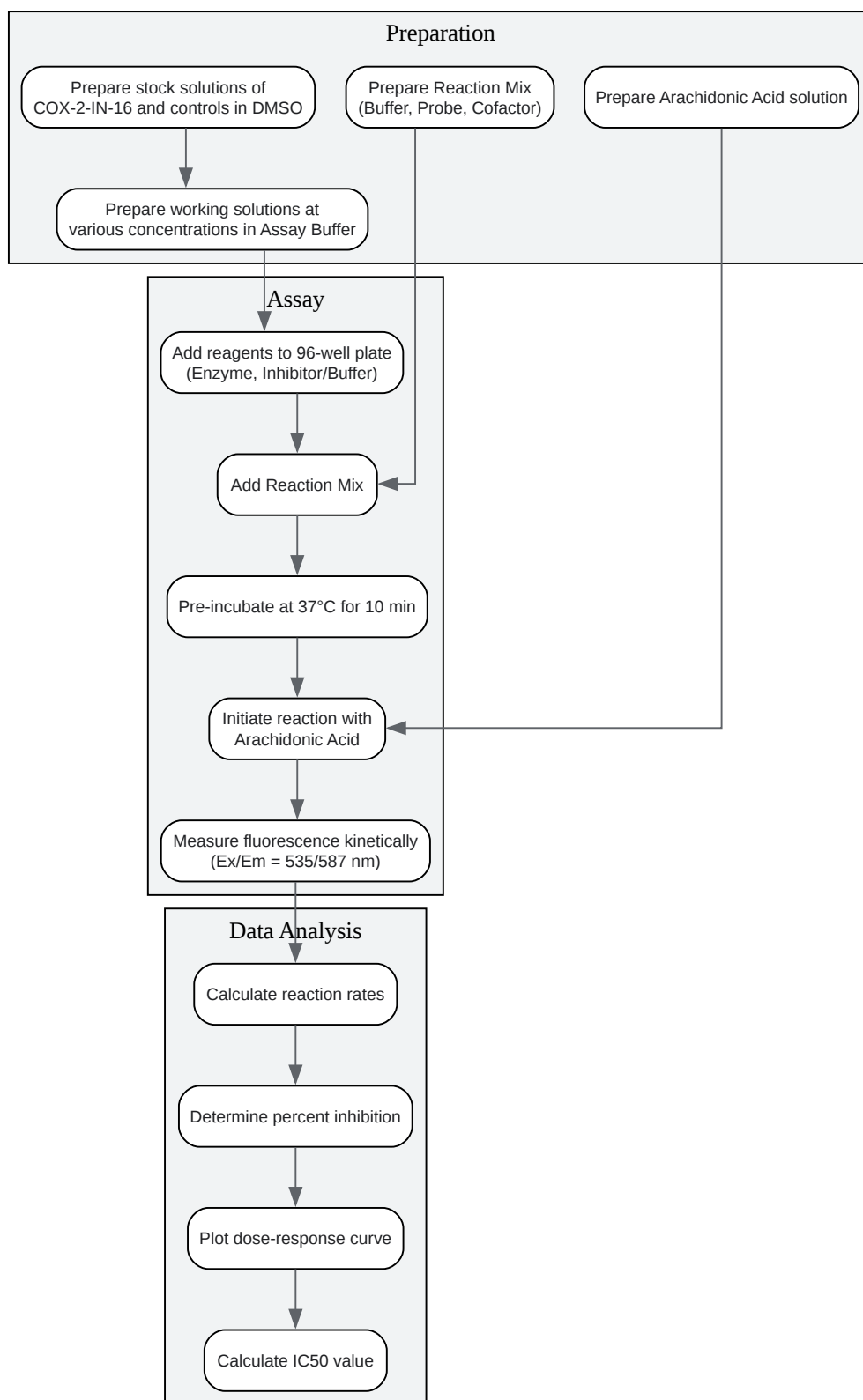
- Human recombinant COX-1 and COX-2 enzymes
- COX Assay Buffer (e.g., 0.1 M Tris-HCl, pH 8.0)
- COX Probe (e.g., N-acetyl-3,7-dihydroxyphenoxazine, ADHP)

- COX Cofactor (e.g., Hematin)
- Arachidonic Acid (substrate)
- **COX-2-IN-16**
- Celecoxib (positive control for COX-2 inhibition)
- SC-560 (positive control for COX-1 inhibition)
- DMSO (solvent)
- 96-well white opaque microplate

Procedure:

- Reagent Preparation:
 - Prepare a stock solution of **COX-2-IN-16** in DMSO.
 - Prepare working solutions of **COX-2-IN-16** and control inhibitors (Celecoxib, SC-560) at various concentrations by diluting the stock solutions with COX Assay Buffer.
 - Prepare a Reaction Mix containing COX Assay Buffer, COX Probe, and COX Cofactor.
 - Prepare the Arachidonic Acid substrate solution.
- Assay Protocol:
 - To the wells of a 96-well plate, add the appropriate reagents for Enzyme Control, Inhibitor Control, and Test Sample wells.
 - Add the Reaction Mix to each well.
 - Pre-incubate the plate at 37°C for 10 minutes.
 - Initiate the reaction by adding the Arachidonic Acid solution to all wells.

- Immediately measure the fluorescence (Excitation: 535 nm, Emission: 587 nm) in a kinetic mode for 5-10 minutes at 37°C.
- Data Analysis:
 - Calculate the rate of reaction (slope of the linear portion of the kinetic curve).
 - Determine the percent inhibition for each concentration of **COX-2-IN-16**.
 - Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value.



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Workflow for the in vitro COX inhibition assay.

Cell-Based Assay for COX-2 Activity (LPS-induced PGE2 Production)

This protocol measures the ability of **COX-2-IN-16** to inhibit COX-2 activity in a cellular context.

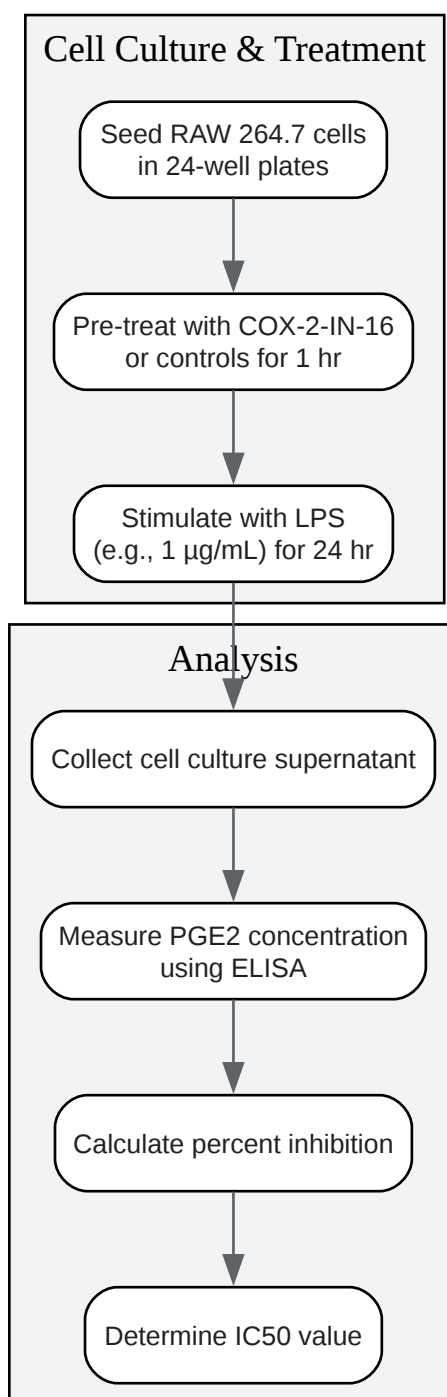
Materials:

- RAW 264.7 murine macrophage cell line
- DMEM supplemented with 10% FBS and antibiotics
- Lipopolysaccharide (LPS)
- **COX-2-IN-16**
- Celecoxib (positive control)
- DMSO (vehicle control)
- PGE2 ELISA kit
- 24-well cell culture plates

Procedure:

- Cell Culture and Treatment:
 - Seed RAW 264.7 cells in 24-well plates and allow them to adhere overnight.
 - Pre-treat the cells with various concentrations of **COX-2-IN-16** or Celecoxib (dissolved in DMSO) for 1 hour. Include a vehicle control (DMSO only).
 - Induce COX-2 expression by stimulating the cells with LPS (e.g., 1 µg/mL) for 24 hours.
- Sample Collection and Analysis:
 - After the incubation period, collect the cell culture supernatant.

- Measure the concentration of PGE2 in the supernatant using a commercial ELISA kit according to the manufacturer's instructions.
- Data Analysis:
 - Calculate the percent inhibition of PGE2 production for each concentration of **COX-2-IN-16** compared to the LPS-stimulated vehicle control.
 - Determine the IC50 value by plotting the percent inhibition against the logarithm of the inhibitor concentration.



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Workflow for the cell-based COX-2 activity assay.

In Vivo Anti-Inflammatory Activity

The anti-inflammatory efficacy of **COX-2-IN-16** can be evaluated in vivo using the carrageenan-induced rat paw edema model. This model is a well-established method for assessing the acute anti-inflammatory activity of test compounds.

Experimental Protocol:

- Animals: Male Wistar or Sprague-Dawley rats (150-200 g).
- Groups:
 - Group 1: Vehicle control (e.g., 0.5% carboxymethyl cellulose)
 - Group 2: Carrageenan control
 - Group 3: Carrageenan + **COX-2-IN-16** (various doses, e.g., 10, 30, 100 mg/kg, p.o.)
 - Group 4: Carrageenan + Celecoxib (positive control, e.g., 10 mg/kg, p.o.)
- Procedure:
 - Administer **COX-2-IN-16**, celecoxib, or vehicle orally 1 hour before carrageenan injection.
 - Induce inflammation by injecting 0.1 mL of 1% carrageenan solution into the sub-plantar region of the right hind paw.
 - Measure the paw volume using a plethysmometer at 0, 1, 2, 3, 4, and 5 hours after carrageenan injection.
- Data Analysis:
 - Calculate the percentage of edema inhibition for each treatment group compared to the carrageenan control group.

Ordering Information

Product Name	Catalog Number
COX-2-IN-16	Varies by supplier

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References

- [1. assaygenie.com](https://www.assaygenie.com) [assaygenie.com]
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